

Application Note: Analysis of Decyl Oleate by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Decyl oleate*

CAS No.: 3687-46-5

Cat. No.: B1235305

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Introduction

Decyl oleate is a wax ester synthesized from oleic acid and decanol, widely utilized in the cosmetics and pharmaceutical industries as an emollient and skin-conditioning agent.^{[1][2]} Its physicochemical properties make it a valuable excipient in topical formulations, where it imparts a non-greasy, moisturizing feel.^[1] Accurate and robust analytical methods are crucial for quality control, purity assessment, and stability testing of **decyl oleate** in raw materials and finished products.

This application note details a comprehensive protocol for the qualitative and quantitative analysis of **decyl oleate** using Gas Chromatography-Mass Spectrometry (GC-MS). GC-MS is an ideal technique for this purpose, offering high-resolution separation of volatile and semi-volatile compounds, coupled with precise mass identification for unambiguous structural confirmation and impurity profiling.^{[1][2][3]}

Principle

The sample containing **decyl oleate** is first dissolved in a suitable organic solvent and then injected into the gas chromatograph. In the GC, the sample is vaporized and carried by an inert gas through a capillary column. The separation of **decyl oleate** from other components in the sample is achieved based on their different boiling points and affinities for the stationary phase of the column. The separated components then enter the mass spectrometer, where they are ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z), providing a unique mass spectrum for identification.

Experimental Protocols

Materials and Reagents

- Solvents: Hexane (or Ethyl Acetate), HPLC grade or equivalent
- Standards: **Decyl oleate** (analytical standard), Oleic acid (analytical standard), Decan-1-ol (analytical standard)
- Sample: **Decyl oleate** raw material or formulation containing **decyl oleate**

Sample Preparation

- Standard Solution Preparation:
 - Accurately weigh approximately 10 mg of **decyl oleate** analytical standard into a 10 mL volumetric flask.
 - Dissolve and dilute to the mark with hexane to obtain a standard solution of 1 mg/mL.
 - Prepare separate standard solutions of potential impurities (e.g., oleic acid, decyl alcohol) in a similar manner for identification purposes.
- Sample Solution Preparation:
 - Accurately weigh approximately 10 mg of the **decyl oleate** sample into a 10 mL volumetric flask.
 - Dissolve and dilute to the mark with hexane to obtain a sample solution of 1 mg/mL.[\[1\]](#)

- If the sample is in a complex matrix (e.g., a cream or lotion), a prior extraction step such as liquid-liquid extraction or solid-phase extraction may be required to isolate the lipid fraction.[4]

GC-MS Instrumentation and Parameters

The following instrumental parameters are recommended and may be optimized based on the specific instrumentation available.

Table 1: GC-MS Instrumental Parameters

Parameter	Value
Gas Chromatograph	Agilent 6890N or similar
Injector	Split/splitless, 280°C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium, constant flow rate of 1.0 mL/min
Column	HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent
Oven Program	Initial: 150°C, hold for 1 min
Ramp 1: 10°C/min to 250°C	
Ramp 2: 5°C/min to 300°C, hold for 10 min	
Mass Spectrometer	Agilent 5973 or similar
Ionization Mode	Electron Impact (EI)
Ionization Energy	70 eV
Mass Range	50-700 m/z
Source Temperature	230°C
Quadrupole Temp.	150°C

Data Presentation

Qualitative Analysis

The identification of **decyl oleate** is confirmed by comparing the retention time and the mass spectrum of the peak in the sample chromatogram with that of the analytical standard. The mass spectrum of **decyl oleate** is expected to show a molecular ion peak at m/z 422.7 and a characteristic fragmentation pattern.^[1]

Quantitative Analysis

For purity assessment of **decyl oleate** raw material, the peak area percentage can be calculated as follows:

$$\text{Purity (\%)} = (\text{Peak Area of Decyl Oleate} / \text{Total Peak Area of all components}) \times 100$$

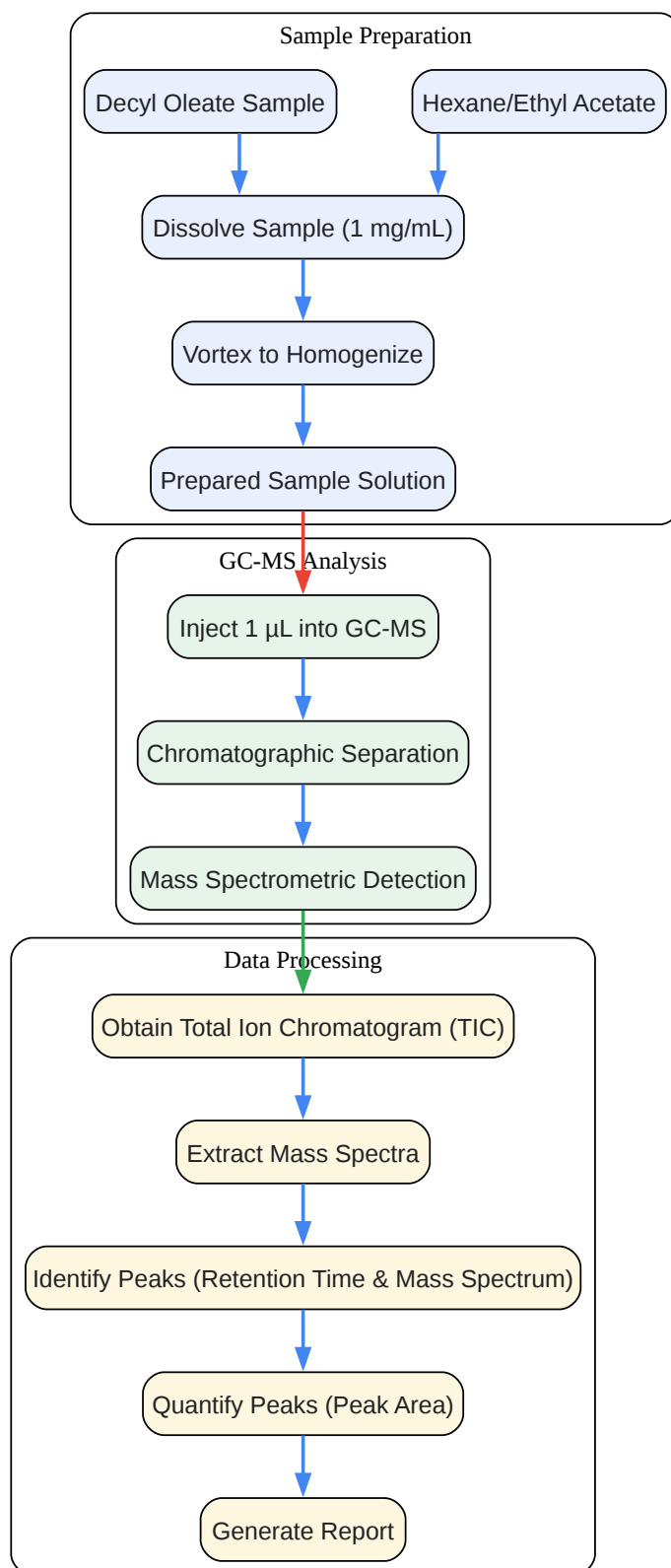
For the quantification of **decyl oleate** in a formulation, an external standard calibration curve should be prepared using a series of standard solutions of known concentrations.

Table 2: Example Quantitative Data for Purity Assessment

Component	Retention Time (min)	Peak Area	Area %
Decyl Alcohol	~ 8.5	15,000	0.5%
Oleic Acid	~ 15.2	25,000	0.8%
Decyl Oleate	~ 22.1	2,950,000	98.3%
Other Impurities	Various	10,000	0.4%
Total		3,000,000	100%

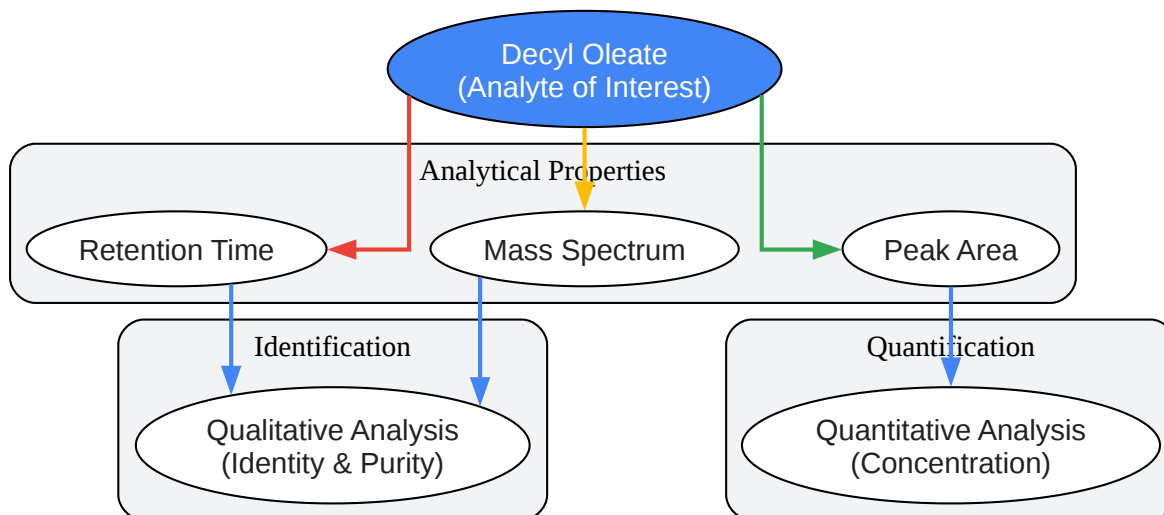
Note: Retention times are approximate and will vary depending on the specific GC-MS system and conditions.

Visualizations



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Caption: Experimental workflow for the GC-MS analysis of **Decyl oleate**.



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